

[D-Pro4,D-Trp7,9,10]substance P-4-11 solubility and preparation

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Compound of Interest

Compound Name: substance P (4-11), Pro(4)-
Trp(7,9,10)-

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Technical Support Center: [D-Pro4,D-Trp7,9,10]substance P-4-11

Welcome to the technical support center for [D-Pro4,D-Trp7,9,10]substance P-4-11. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, preparation, and handling of this potent tachykinin antagonist. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful application of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is [D-Pro4,D-Trp7,9,10]substance P-4-11 and what is its primary mechanism of action?

A1: [D-Pro4,D-Trp7,9,10]substance P-4-11 is a synthetic peptide analog of the C-terminal fragment of Substance P. It functions as a competitive antagonist of tachykinin receptors, with a preference for the neurokinin-1 (NK1) receptor.^[1] By binding to the NK1 receptor, it blocks the physiological effects of Substance P and other tachykinins, which are involved in a wide range of biological processes including inflammation, pain transmission, and smooth muscle contraction.

Q2: What are the recommended storage conditions for lyophilized [D-Pro4,D-Trp7,9,10]substance P-4-11?

A2: Lyophilized [D-Pro4,D-Trp7,9,10]substance P-4-11 should be stored at -20°C in a desiccator to protect it from moisture.^[2] Before opening, the vial should be allowed to warm to room temperature to prevent condensation.

Q3: How should I store solutions of [D-Pro4,D-Trp7,9,10]substance P-4-11?

A3: For short-term storage (days to weeks), solutions can be stored at 2-8°C. For long-term storage, it is recommended to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles. The stability of the peptide in solution will depend on the solvent and storage temperature.

Solubility and Preparation

Quantitative Solubility Data

Obtaining precise quantitative solubility data for peptides can be challenging as it can be influenced by various factors including the purity of the peptide, temperature, and the exact composition of the solvent. However, based on available information and general peptide characteristics, the following table provides a guide to the solubility of [D-Pro4,D-Trp7,9,10]substance P-4-11.

Solvent	Qualitative Solubility	Recommended Starting Concentration
Water	Soluble ^[3] ^[4]	1 mg/mL
Phosphate-Buffered Saline (PBS), pH 7.4	Expected to be soluble	1 mg/mL
Dimethyl Sulfoxide (DMSO)	Soluble ^[3] ^[4]	≥ 10 mg/mL
10%-30% Acetic Acid in Water	Can be used if water fails ^[4]	Not a primary recommendation

Experimental Protocol: Preparation of a 1 mM Stock Solution

This protocol provides a step-by-step guide for reconstituting lyophilized [D-Pro4,D-Trp7,9,10]substance P-4-11 to create a 1 mM stock solution.

Materials:

- Lyophilized [D-Pro4,D-Trp7,9,10]substance P-4-11 (Molecular Weight: ~1207.4 g/mol)
- Sterile, nuclease-free water or sterile PBS, pH 7.4
- Vortex mixer
- Sterile, low-protein binding microcentrifuge tubes

Procedure:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- Calculate the Required Solvent Volume: To prepare a 1 mM stock solution, use the following formula: $\text{Volume (in } \mu\text{L)} = (\text{Amount of peptide in mg} / \text{Molecular Weight in g/mol}) * 1,000,000$
For example, for 1 mg of peptide: $\text{Volume (}\mu\text{L)} = (1 \text{ mg} / 1207.4 \text{ g/mol}) * 1,000,000 \approx 828 \mu\text{L}$
- Reconstitution: Carefully add the calculated volume of sterile water or PBS to the vial.
- Dissolution: Gently vortex the vial for 10-20 seconds to dissolve the peptide completely. Visually inspect the solution to ensure there are no visible particles. If solubility is an issue, brief sonication in a water bath may be helpful.
- Aliquoting and Storage: For long-term storage, aliquot the stock solution into smaller, single-use volumes in low-protein binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Troubleshooting Guide

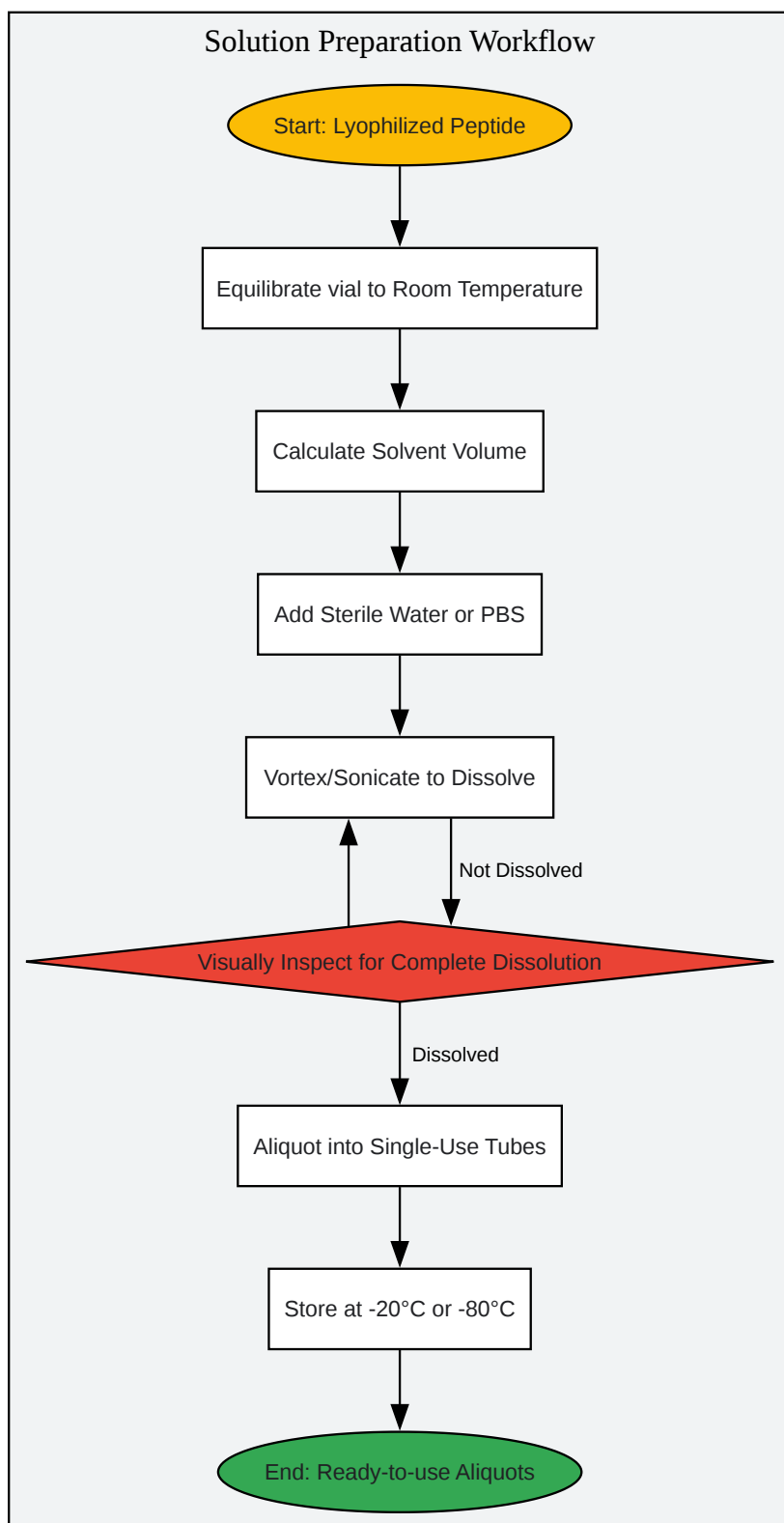
Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in water or PBS.	The peptide may have formed aggregates or the concentration is too high.	1. Try gentle warming (to no more than 37°C) and vortexing. 2. If the issue persists, consider using a small amount of a solubilizing agent. For very hydrophobic peptides, dissolving in a minimal amount of DMSO first and then diluting with your aqueous buffer is a common strategy. ^[3] ^[4] 3. For peptides with a net positive charge, a 10%-30% acetic acid solution can be attempted if water fails. ^[4]
Precipitation observed after adding to cell culture media.	The peptide may be less soluble in the complex mixture of salts and proteins in the media. The final concentration may be too high.	1. Prepare a more dilute stock solution and add a larger volume to the media. 2. Ensure the stock solution is fully dissolved before adding it to the media. 3. Add the peptide solution to the media slowly while gently mixing.

Inconsistent or no biological activity observed.	1. Improper storage: Repeated freeze-thaw cycles or prolonged storage at room temperature can degrade the peptide. 2. Incorrect concentration: Errors in weighing or dilution calculations. 3. Peptide degradation: The peptide may be unstable in the experimental buffer or media over the course of the experiment.	1. Always use freshly thawed aliquots. Avoid repeated freeze-thaw cycles. 2. Double-check all calculations and ensure accurate pipetting. 3. Prepare fresh working solutions for each experiment. If long incubation times are required, the stability of the peptide in the specific experimental conditions should be validated.
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Visualizing the Experimental Workflow and Signaling Pathway

Experimental Workflow for Solution Preparation

The following diagram illustrates the recommended workflow for preparing a stock solution of [D-Pro4,D-Trp7,9,10]substance P-4-11.

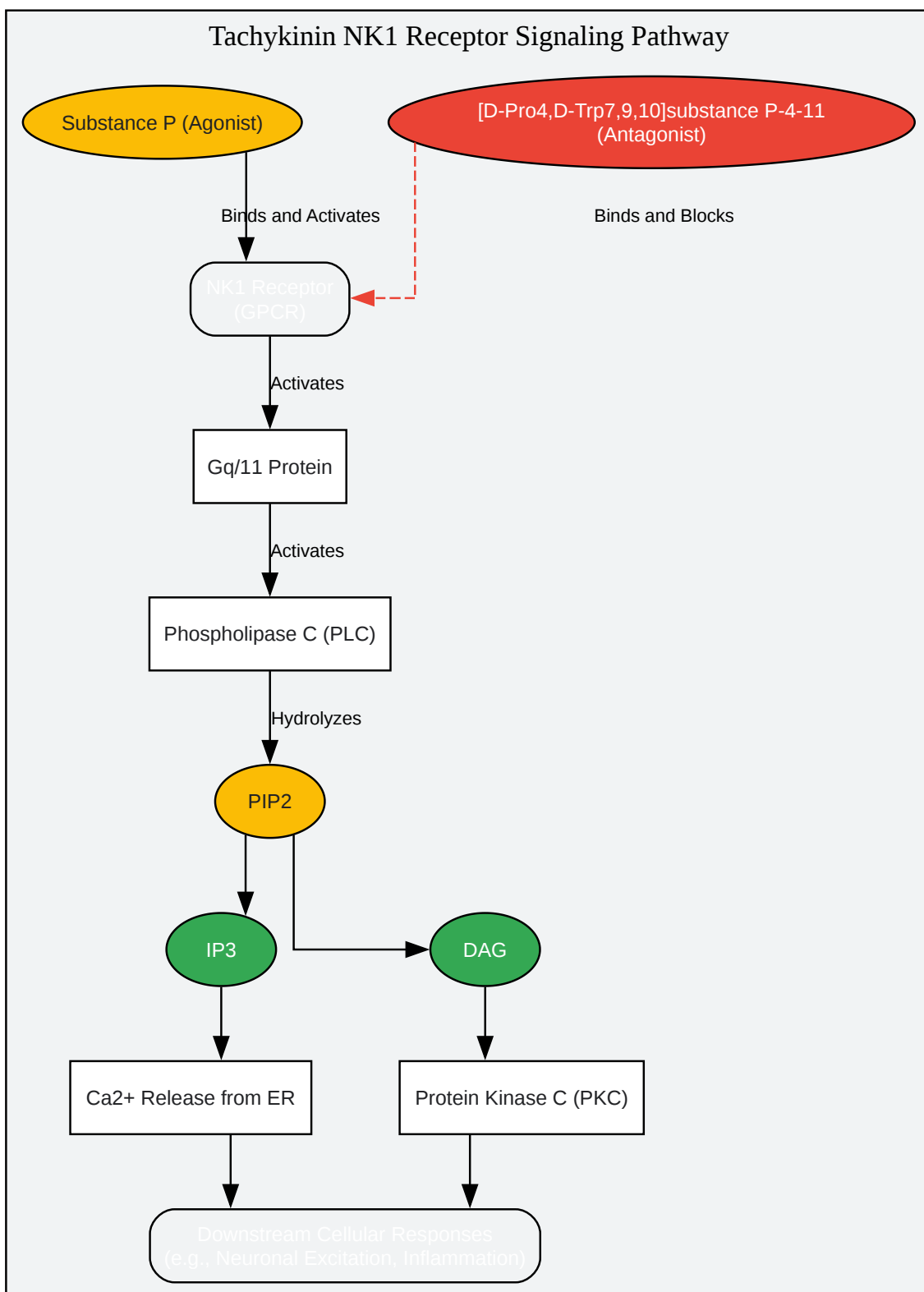


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Workflow for preparing peptide solutions.

Tachykinin NK1 Receptor Signaling Pathway

[D-Pro4,D-Trp7,9,10]substance P-4-11 acts as an antagonist at the NK1 receptor, thereby inhibiting the downstream signaling cascade initiated by Substance P. The following diagram outlines the key components of the NK1 receptor signaling pathway.



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Simplified NK1 receptor signaling pathway.

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